performance comparison of 1,1'-binaphthalene-based ligands in catalysis

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Compound of Interest

Compound Name:	*1,1'-Binaphthalene*
CAS No.:	*11068-27-2*
Cat. No.:	*B7771962*

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A Comparative Guide to 1,1'-Binaphthalene-Based Ligands in Catalysis

For Researchers, Scientists, and Drug Development Professionals

The quest for enantiomerically pure compounds is a cornerstone of modern chemistry, particularly in the pharmaceutical and fine chemical industries. Chiral ligands based on the **1,1'-binaphthalene** scaffold have emerged as a privileged class of molecules, enabling highly selective asymmetric transformations. This guide provides an objective comparison of the performance of various **1,1'-binaphthalene**-based ligands in key catalytic reactions, supported by experimental data.

Performance in Asymmetric Hydrogenation of Ketones

Asymmetric hydrogenation of prochiral ketones is a fundamental method for producing chiral alcohols, which are valuable building blocks in organic synthesis. The performance of several

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prominent **1,1'-binaphthalene**-based diphosphine ligands in the ruthenium-catalyzed hydrogenation of various ketones is summarized below.

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Ligand	Substrate	Yield (%)	ee (%)	Catalyst System	Conditions	Reference
(R)-BINAP	Acetophenone	>99	86	trans-[RuCl2((R)-BINAP)((R,R)-DPEN)]	2-propanol, K-Ot-Bu, H2 (8 atm), 28 °C, 4 h	[1]
(S,S)-1,2-Bis((diphenylphosphino)methyl)cyclohexane	Acetophenone	>99	90	trans-[RuCl2((S,S)-ligand)((R,R)-DPEN)]	2-propanol, K-Ot-Bu, H2 (8 atm), 28 °C, 4 h	[1]
(R)-TolBINAP	1'-Acetonaphthone	>99	95	RuCl2((R)-tolbinap)((S,S)-dpen)	2-propanol, K-Ot-Bu, H2 (8 atm), 25 °C, 12 h	
(R)-XylBINAP	2-Acetylfuran	>99	98	RuCl2((R)-xylbinap)((R)-daipen)	2-propanol, K-Ot-Bu, H2 (8 atm), 25 °C, 20 h	
(S)-DM-BINAP	Methyl (±)-2-(benzamidomethyl)-3-oxobutanoate	91 (syn)	98	[RuCl((S)-dm-binap)(p-cymene)]Cl	Methanol, H2 (50 atm), 50 °C, 20 h	
SYNPHOS	Methyl acetoacetate	>99	99	[Ru(synphos)Br2]	Methanol, H2 (50 bar), 50 °C	
DIFLUORPHOS	Ethyl 4,4,4-trifluoroacetoacetate	>99	81	[Ru(difluorphos)Br2]	Methanol, H2 (80 bar), 110 °C	

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MeO-BIPHEP	Methyl acetoacetate	>99	98	[Ru(meo-biphep)Br2]	Methanol, H2 (50 bar), 50 °C

Performance in Palladium-Catalyzed Asymmetric Allylic Alkylation

Palladium-catalyzed asymmetric allylic alkylation (AAA) is a powerful tool for the construction of stereogenic centers. BINOL-derived phosphoramidite ligands have demonstrated exceptional performance in this reaction.

Ligand	Substrate	Nucleophile	Yield (%)	ee (%)	Catalyst System	Conditions	Reference
(Ra,S)-L1a	(E)-1,3-Diphenylallyl acetate	Dimethyl malonate	98	75	[Pd(allyl)Cl]2 / Ligand	BSA, KOAc, CH2Cl2, 20 °C, 24 h	
(Ra,S)-L1b	(E)-1,3-Diphenylallyl acetate	Dimethyl malonate	99	82	[Pd(allyl)Cl]2 / Ligand	BSA, KOAc, CH2Cl2, 20 °C, 24 h	
(Ra,S)-L1c	(E)-1,3-Diphenylallyl acetate	Dimethyl malonate	99	84	[Pd(allyl)Cl]2 / Ligand	BSA, KOAc, CH2Cl2, 20 °C, 24 h	

Performance in Palladium-Catalyzed Asymmetric Suzuki-Miyaura Coupling

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The asymmetric Suzuki-Miyaura coupling reaction is a key method for the synthesis of axially chiral biaryls. **1,1'-Binaphthalene**-based phosphoramidite ligands have been successfully employed to stabilize palladium nanoparticles, which act as highly efficient and recyclable catalysts for this transformation.

Ligand	Aryl Halide	Boronic Acid	Yield (%)	ee (%)	Catalyst System	Conditions	Reference
(S)-1 (perfluorinated)	1-Bromo-2-methoxynaphthalene	1-Naphthylboronic acid	85	>99	Ligand-stabilized PdNPs	Ba(OH)2, DME/H2O, rt, 3-24 h	[2]
(S)-2 (perfluorinated)	1-Bromo-2-methoxynaphthalene	1-Naphthylboronic acid	82	>99	Ligand-stabilized PdNPs	Ba(OH)2, DME/H2O, rt, 3-24 h	[2]
(S)-3 (perfluorinated)	1-Bromo-2-methoxynaphthalene	1-Naphthylboronic acid	78	>99	Ligand-stabilized PdNPs	Ba(OH)2, DME/H2O, rt, 3-24 h	[2]

Experimental Protocols

General Procedure for Asymmetric Hydrogenation of Ketones

A flame-dried Schlenk flask is charged with the ruthenium precatalyst (e.g., trans-[RuCl2(diphosphine)(diamine)], 0.00172 mmol), the ketone substrate (1.72 mmol), and degassed 2-propanol (10 mL). A solution of potassium tert-butoxide (K-Ot-Bu) in 2-propanol is then added. The flask is placed in an autoclave, which is then pressurized with hydrogen gas to the desired pressure (e.g., 8 atm). The reaction mixture is stirred at a specific temperature (e.g., 28 °C) for a designated time. After the reaction, the pressure is released, and the solvent

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is removed under reduced pressure. The conversion and enantiomeric excess of the product are determined by gas chromatography or HPLC using a chiral column.[1]

General Procedure for Palladium-Catalyzed Asymmetric Allylic Alkylation

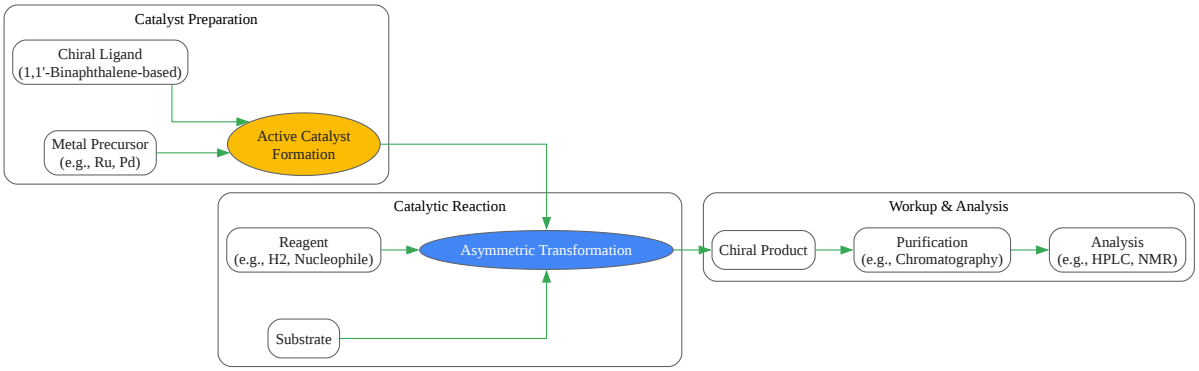
In a reaction vessel, the palladium precursor (e.g., [Pd(allyl)Cl]2, 1.0 mol%) and the chiral phosphoramidite ligand (2.0 - 4.0 mol%) are dissolved in a dry solvent (e.g., CH2Cl2) under an inert atmosphere. The allylic substrate (e.g., (E)-1,3-diphenylallyl acetate, 0.25 mmol), the nucleophile (e.g., dimethyl malonate, 1.8 eq.), a base (e.g., N,O-Bis(trimethylsilyl)acetamide (BSA), 1.8 eq.), and a salt additive (e.g., KOAc, 8 mol%) are added sequentially. The reaction mixture is stirred at room temperature for 24 hours. The product is then isolated and purified by column chromatography. The enantiomeric excess is determined by chiral HPLC.

General Procedure for Asymmetric Suzuki-Miyaura Coupling

To a reaction vessel are added the aryl halide (1.0 equiv), the arylboronic acid (1.2-1.5 equiv), the palladium catalyst (e.g., ligand-stabilized PdNPs, 0.01-0.05 equiv), and a base (e.g., Ba(OH)2, 2.0-3.0 equiv). A suitable solvent system (e.g., DME/H2O) is added, and the mixture is degassed. The reaction is stirred at room temperature until completion, as monitored by TLC or LC-MS. After completion, water is added, and the product is extracted with an organic solvent. The combined organic layers are dried and concentrated. The crude product is purified by column chromatography.[2][3]

Visualizations

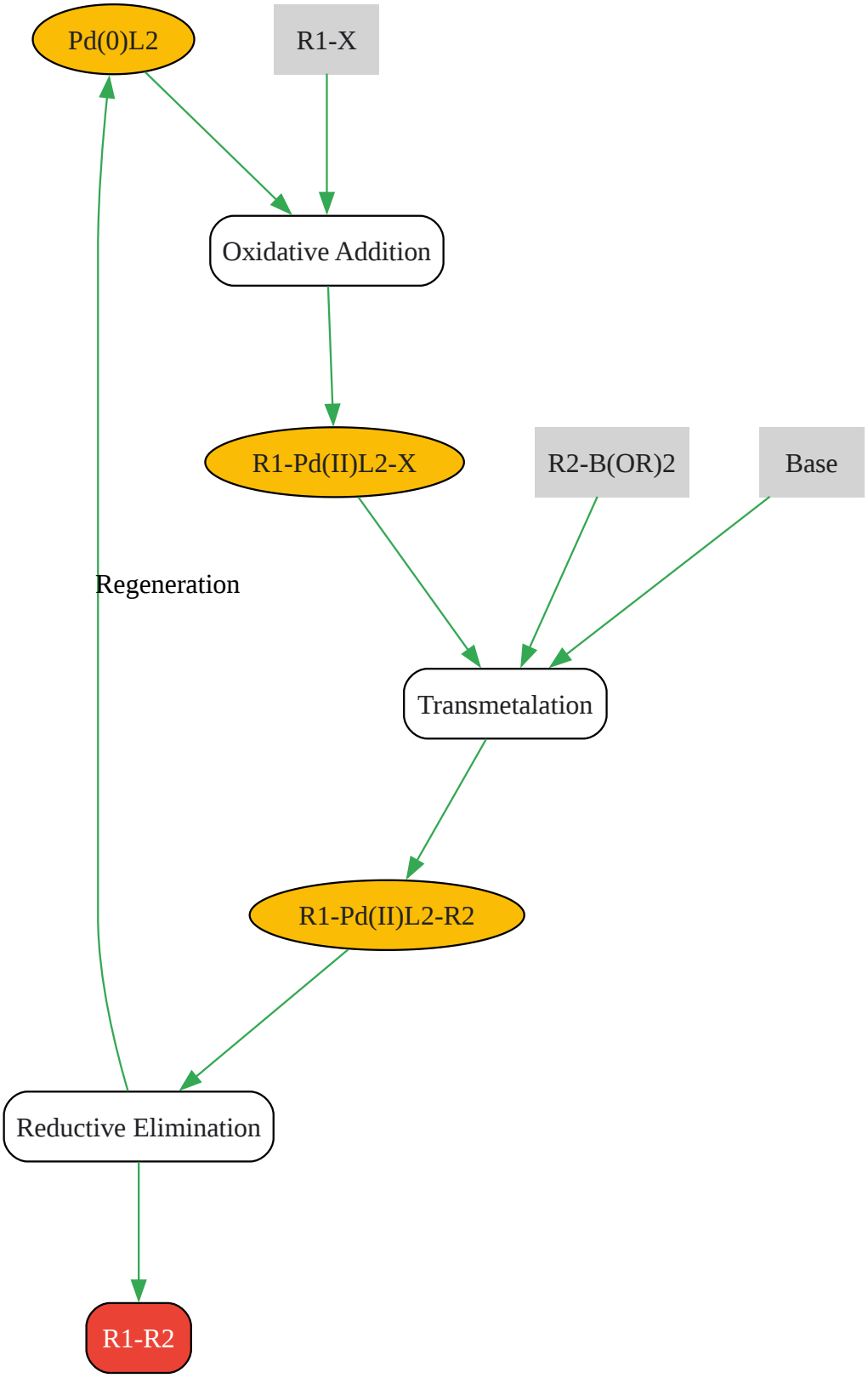
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Caption: General experimental workflow for asymmetric catalysis.

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Caption: Catalytic cycle for the Suzuki-Miyaura cross-coupling reaction.

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